

2-Aminobiphenyl physical and chemical properties

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Compound of Interest

Compound Name: 2-Aminobiphenyl

Cat. No.: B1664054

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An In-depth Technical Guide to **2-Aminobiphenyl**: Physical and Chemical Properties

Introduction

2-Aminobiphenyl, also known as 2-phenylaniline, is an aromatic amine with the chemical formula $C_6H_5C_6H_4NH_2$.^[1] It is a derivative of biphenyl and exists as a colorless to purple or brown crystalline solid.^{[1][2]} While pure samples are colorless, it tends to darken with age.^[3] This compound serves as a crucial intermediate in various industrial and research applications, including the synthesis of dyes, pigments, pharmaceuticals, and as a precursor for popular cross-coupling catalysts.^{[1][4]}

Physical and Chemical Properties

The fundamental physical and chemical properties of **2-Aminobiphenyl** are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Source(s)
CAS Number	90-41-5	[1] [2] [5]
Molecular Formula	C ₁₂ H ₁₁ N	[1] [2] [3]
Molecular Weight	169.22 g/mol	[1] [2] [5]
Appearance	Colorless to purple/brown crystals or crystalline powder	[1] [2] [5]
Melting Point	47-50 °C	[1] [5]
Boiling Point	299 °C	[1] [3] [5]
Density	1.16 g/cm ³ at 21 °C	[5]
Vapor Density	5.8-5.9 (vs air)	[1] [5]
Vapor Pressure	2 mm Hg at 140 °C	[1]
Flash Point	>110 °C (>230 °F)	[1]
Autoignition Temp.	842 °F	[1] [5]
Water Solubility	<0.01 g/100 mL at 21 °C (insoluble)	[1] [2] [5]
Solubility	Soluble in alcohol, ether, and benzene. Slightly soluble in chloroform, ethyl acetate, and methanol.	[1] [2]
pKa	3.82 (at 22 °C)	[1] [6]
LogP	2.84	[1]

Table 2: Spectroscopic Data

Spectrum Type	Description	Source(s)
¹ H NMR	Data available.	[7][8]
¹³ C NMR	Data available.	[7]
IR	Data available.	[7][9]
Mass Spectrum	Data available (electron ionization).	[7][9]
UV/Visible	Data available.	[9]

Reactivity and Chemical Profile

2-Aminobiphenyl exhibits reactivity typical of a primary aromatic amine. It neutralizes acids in exothermic reactions to form salts and water.[1] The compound is incompatible with strong oxidizing agents, isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[1] In combination with strong reducing agents, such as hydrides, it may generate flammable hydrogen gas.[1]

Synthesis

The most common laboratory and industrial preparation of **2-Aminobiphenyl** is through the reduction of 2-nitrobiphenyl.[1][3][10] This can be achieved through catalytic hydrogenation or by using reducing agents like stannous chloride in an acidic medium.[1][10]

Applications in Drug Development and Research

2-Aminobiphenyl is a valuable building block in organic synthesis and medicinal chemistry.[4]

- **Catalysis:** Palladacycles derived from **2-aminobiphenyl** are highly effective catalysts for cross-coupling reactions, which are fundamental in the synthesis of complex organic molecules, including pharmaceuticals.[1][3]
- **Organic Synthesis:** It is used as a raw material for the synthesis of carbazole resins and other organic compounds.[1]

- Biological Activity: **2-Aminobiphenyl** has been noted for its mutagenic potency and acts as a substrate for UDP-glucuronosyltransferases (UGTs).[1] It is also described as an apoptosis inducer.[2]

Experimental Protocols

Synthesis of 2-Aminobiphenyl from 2-Nitrobiphenyl

This protocol describes a typical reduction of 2-nitrobiphenyl using stannous chloride.[1][10]

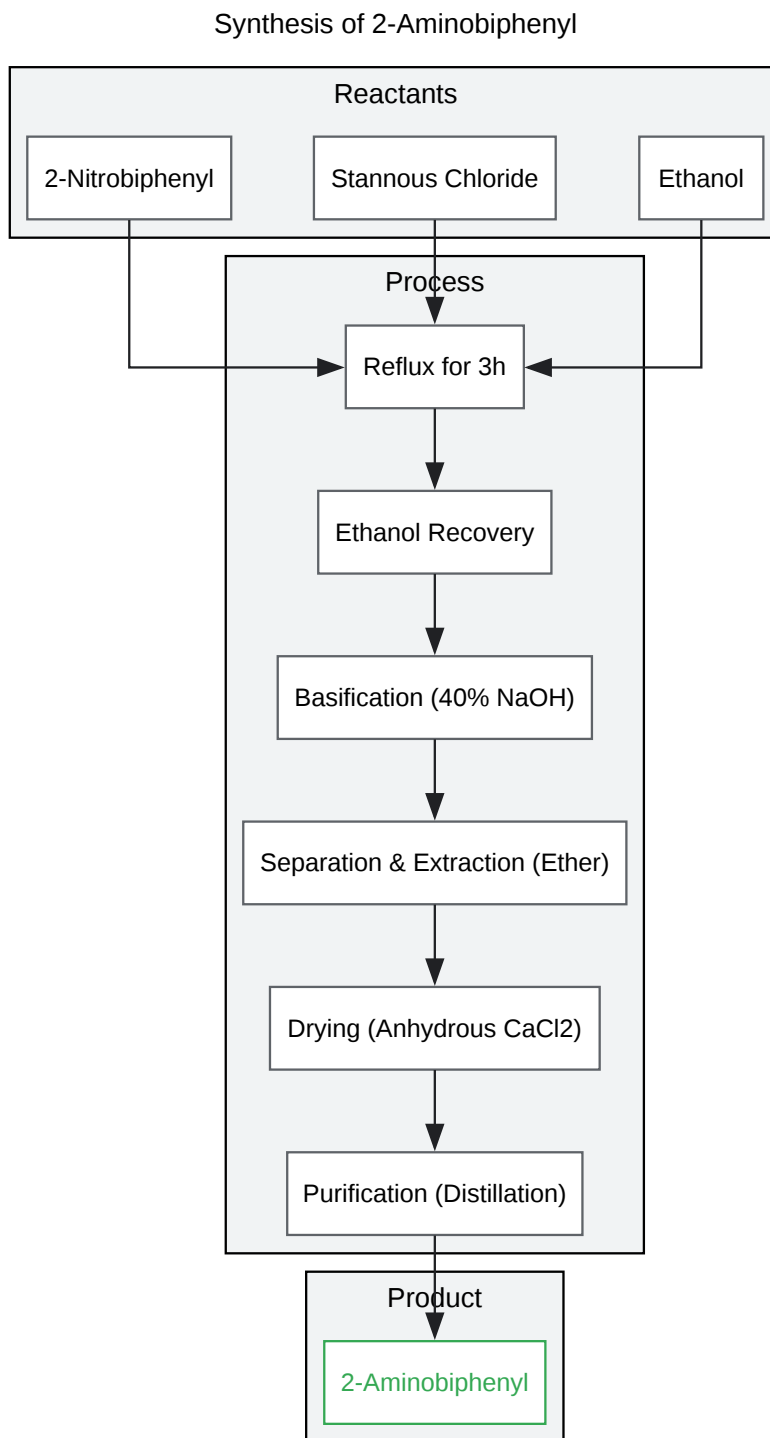
Materials:

- 2-Nitrobiphenyl
- Ethanol
- Stannous chloride (SnCl_2)
- 40% Sodium hydroxide solution
- Ether
- Anhydrous calcium chloride

Procedure:

- A mixture of 2-nitrobiphenyl, ethanol, and stannous chloride is refluxed in a water bath for 3 hours.[1][10]
- After the reaction, ethanol is recovered via distillation.[1][10]
- The residue is cooled, and a 40% liquid alkali solution is added to make the mixture strongly alkaline.[1][10]
- The oily layer containing the product is separated.[1][10]
- The aqueous layer is extracted with ether.[1][10]

- The ether extract is combined with the oil layer and dried with anhydrous calcium chloride.[\[1\]](#)
[\[10\]](#)
- The ether is filtered and recovered. The crude product is washed with ethanol.[\[1\]](#)[\[10\]](#)
- The final product, **2-aminobiphenyl**, is obtained by distillation of the crude product under reduced pressure.[\[1\]](#)[\[10\]](#)



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Caption: Workflow for the synthesis of **2-Aminobiphenyl**.

General Protocol for Suzuki-Miyaura Cross-Coupling

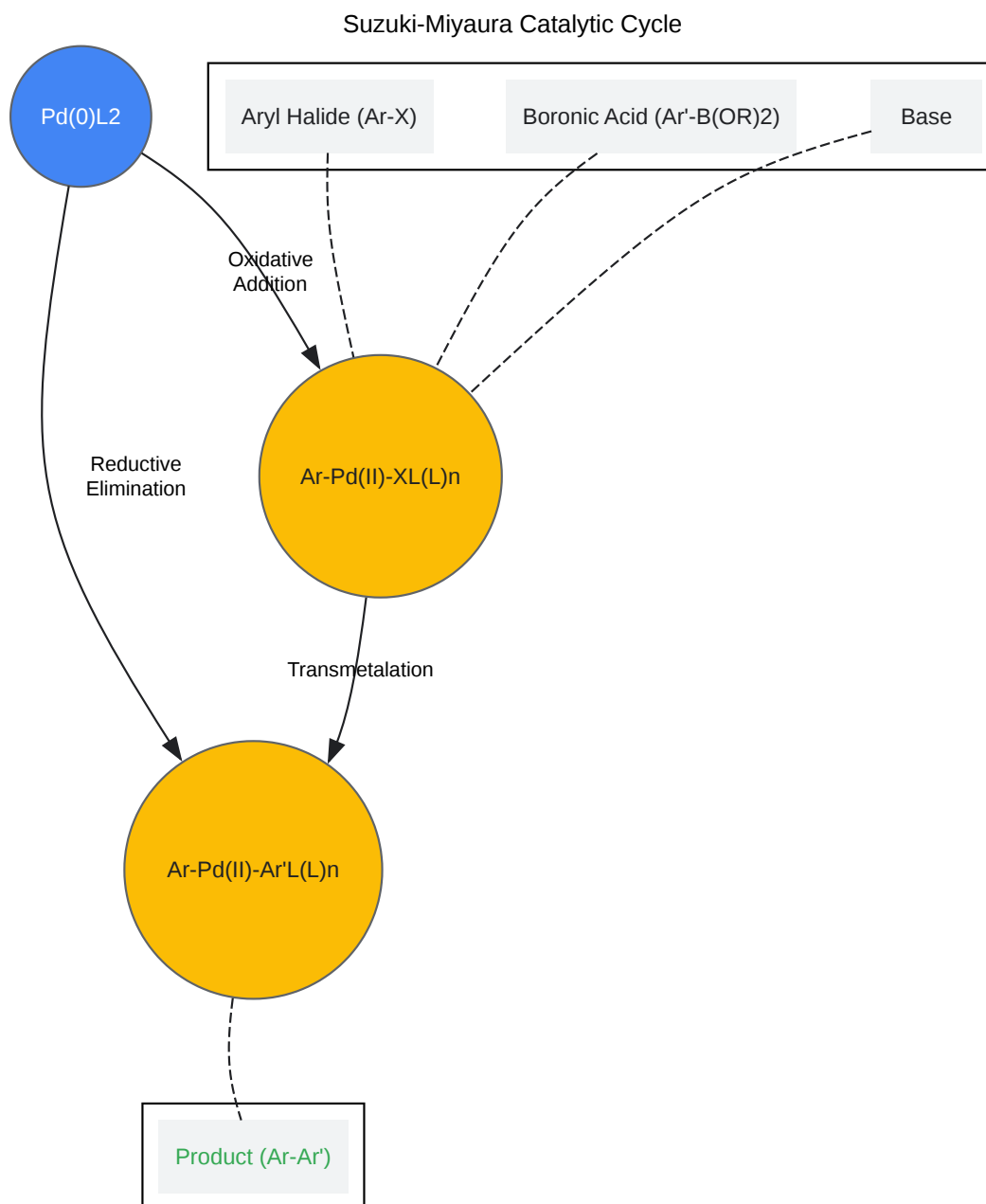
Palladium catalysts, often derived from **2-aminobiphenyl**, are used in Suzuki-Miyaura cross-coupling reactions to form C-C bonds. The following is a general procedure.[\[11\]](#)[\[12\]](#)

Materials:

- Aryl halide (e.g., aryl bromide) (1.0 mmol)
- Arylboronic acid (1.2 mmol)
- Palladium catalyst (e.g., Pd(OAc)₂, 0.5-1 mol%)
- Base (e.g., K₂CO₃, 2.0 mmol)
- Solvent (e.g., DMF/H₂O or Dioxane/H₂O)

Procedure:

- In a reaction vessel, combine the aryl halide, arylboronic acid, palladium catalyst, and base.
[\[10\]](#)[\[13\]](#)
- Add the solvent system (e.g., 4 mL of DMF and 1 mL of H₂O).[\[10\]](#)
- The reaction mixture is stirred at the required temperature (e.g., 60-110 °C) for the necessary time, with progress monitored by techniques like TLC or GC.[\[11\]](#)[\[13\]](#)
- Upon completion, the solvent is removed under reduced pressure.[\[10\]](#)
- The residue is diluted with a solvent like ether and extracted.[\[10\]](#)
- The combined organic layers are dried over an anhydrous drying agent (e.g., MgSO₄), filtered, and evaporated.[\[10\]](#)
- The crude product is purified by silica-gel column chromatography.[\[10\]](#)

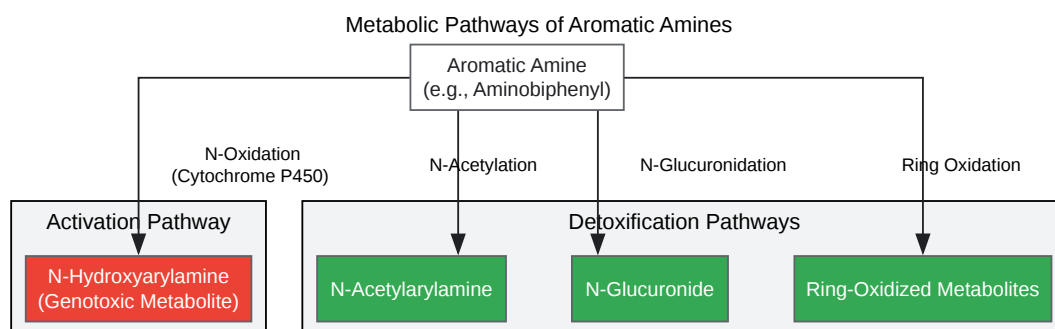


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Caption: Simplified Suzuki-Miyaura cross-coupling cycle.

Metabolism and Biological Relevance

The metabolism of aromatic amines like aminobiphenyls is crucial for understanding their biological activity and toxicity. The metabolic conversion, primarily occurring in the liver, can involve N-acetylation, N-glucuronidation, or oxidation to an N-hydroxyarylamine.[14] N-oxidation is a critical activation pathway, as the resulting N-hydroxy metabolites can be genotoxic.[15][16] In contrast, ring oxidation is generally considered a detoxification pathway.[17] While 4-aminobiphenyl is a known carcinogen, **2-aminobiphenyl** is considered non-carcinogenic, which may be due to differences in how it is metabolized, specifically a lower propensity for N-hydroxylation.[15]



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Caption: General metabolic routes for aromatic amines.

Safety and Handling

2-Aminobiphenyl is classified as harmful if swallowed and is suspected of causing cancer.[1][18][19] It is also harmful to aquatic life with long-lasting effects.[18][20]

- Handling: Use in a well-ventilated area and avoid generating dust.[21] Wear protective clothing, impervious gloves, and safety glasses.[21] Do not eat, drink, or smoke when

handling.[21]

- Storage: Store in original, securely sealed containers in a cool, dry place away from incompatible materials.[21]
- Spills: For minor spills, clean up using dry procedures to avoid dust generation.[21] For major spills, evacuate the area and control personal contact with the substance.[21]
- First Aid: In case of eye contact, flush with plenty of water for at least 15 minutes. For skin contact, flush with water and remove contaminated clothing. If inhaled, move to fresh air. If swallowed, seek immediate medical attention.[18]

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